

Brimonidine-d4: A Technical Guide to its Certificate of Analysis and Purity Assessment

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Compound of Interest

Compound Name: *Brimonidine-d4*

Cat. No.: *B3026280*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the certificate of analysis and purity assessment of **Brimonidine-d4**, a deuterated analog of the selective alpha-2 adrenergic agonist, Brimonidine. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals utilizing **Brimonidine-d4** as an internal standard in pharmacokinetic and metabolic studies, or in other research applications requiring a stable, isotopically labeled version of the parent compound.

Certificate of Analysis (Representative)

The Certificate of Analysis (CoA) for **Brimonidine-d4** summarizes the quality and purity of a specific batch. The following tables provide a representative example of the data presented in a typical CoA.

Identification and Physical Properties

Parameter	Specification
Product Name	Brimonidine-d4
Chemical Name	5-bromo-N-(4,5-dihydro-1H-imidazol-2-yl-4,4,5,5-d4)quinoxalin-6-amine
Molecular Formula	C ₁₁ H ₆ D ₄ BrN ₅
Molecular Weight	296.18 g/mol
CAS Number	1184971-51-4
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO

Purity and Quality Specifications

Test	Method	Acceptance Criteria	Representative Result
Chemical Purity (HPLC)	HPLC-UV	≥ 99.0%	99.8%
Isotopic Purity (LC-MS)	LC-MS	≥ 98% Deuterated forms (d1-d4)	99.2% (d4)
Mass Spectrum	ESI-MS	Conforms to structure	Conforms
¹ H-NMR	NMR Spectroscopy	Conforms to structure	Conforms
Residual Solvents	GC-HS	As per USP <467>	Complies
Loss on Drying	TGA	≤ 1.0%	0.3%

Purity Assessment: Experimental Protocols

The accurate determination of chemical and isotopic purity is critical for the use of **Brimonidine-d4** as an internal standard. The following sections detail the methodologies for the key experiments cited in the Certificate of Analysis.

Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is designed to separate and quantify **Brimonidine-d4** from any non-deuterated Brimonidine and other potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A gradient mixture of Solvent A (e.g., 0.1% formic acid in water) and Solvent B (e.g., 0.1% formic acid in acetonitrile).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 248 nm.
- Injection Volume: 10 µL.
- Standard Preparation: A standard solution of **Brimonidine-d4** is prepared in a suitable diluent (e.g., methanol) at a known concentration.
- Sample Preparation: The sample is dissolved in the diluent to a similar concentration as the standard.
- Quantification: The percentage purity is calculated by comparing the peak area of the **Brimonidine-d4** in the sample to the total area of all peaks in the chromatogram.

Isotopic Purity by Liquid Chromatography-Mass Spectrometry (LC-MS)

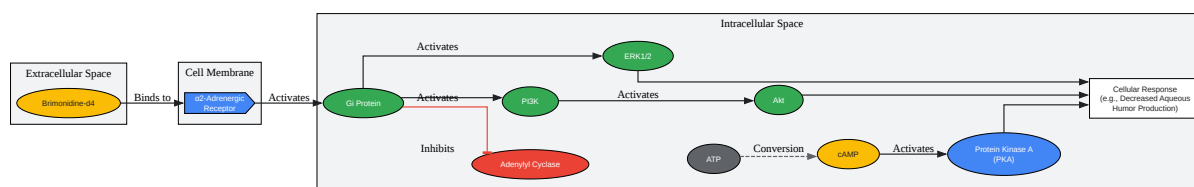
This method determines the isotopic distribution and confirms the mass of **Brimonidine-d4**.

- Instrumentation: A liquid chromatography system coupled to a mass spectrometer (e.g., a triple quadrupole or time-of-flight instrument).

- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- LC Conditions: Similar to the HPLC method for chemical purity to ensure good separation.
- Mass Spectrometer Settings:
 - Scan Mode: Full scan to observe the molecular ions.
 - Selected Ion Monitoring (SIM): To monitor the specific m/z values for Brimonidine (d0) and **Brimonidine-d4**.
- Data Analysis: The isotopic purity is determined by calculating the ratio of the peak area of the d4-labeled compound to the sum of the peak areas of all isotopic variants (d0 to d4).

Brimonidine Signaling Pathway

Brimonidine is a selective alpha-2 adrenergic receptor agonist. Its mechanism of action involves the activation of these receptors, leading to a cascade of intracellular events that ultimately result in its therapeutic effects, such as the lowering of intraocular pressure in glaucoma.

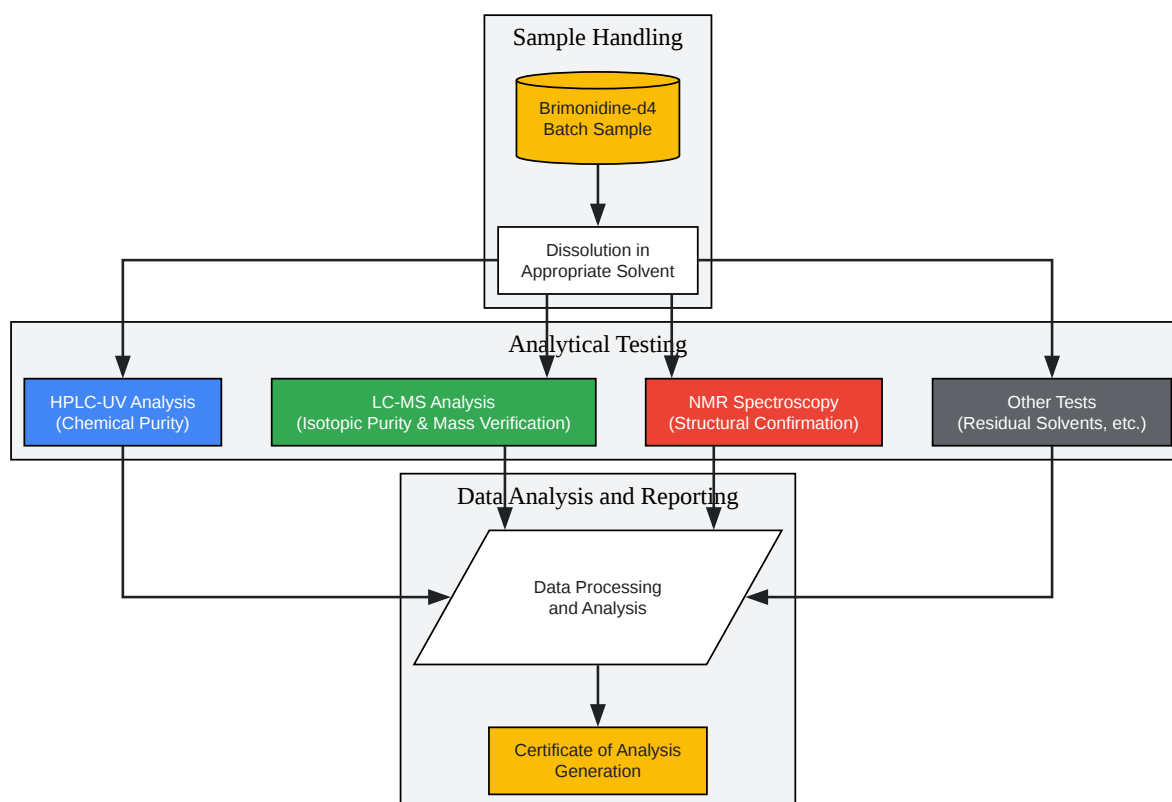


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Caption: **Brimonidine-d4** signaling pathway.

Experimental Workflow for Purity Assessment

The following diagram illustrates a typical workflow for the comprehensive purity assessment of a **Brimonidine-d4** batch.



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Caption: Workflow for **Brimonidine-d4** purity assessment.

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